

# Application Notes and Protocols: Furtrethonium Chloride on Guinea Pig Ileum

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## Compound of Interest

Compound Name: *Furtrethonium chloride*

Cat. No.: *B15193742*

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These application notes provide a detailed experimental protocol for studying the effects of **Furtrethonium chloride** on isolated guinea pig ileum. Furtrethonium is a potent muscarinic acetylcholine receptor agonist, and the guinea pig ileum is a classical pharmacological preparation rich in muscarinic receptors, making it an excellent model for studying cholinomimetic drug action.

## Introduction

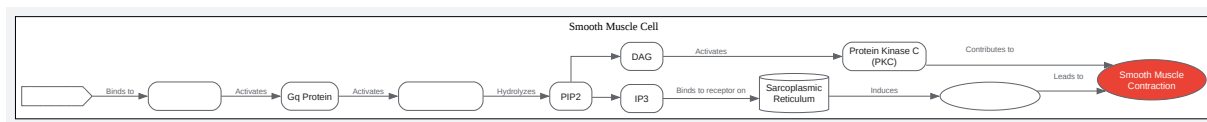
**Furtrethonium chloride** is a synthetic quaternary ammonium compound that acts as a parasympathomimetic agent by stimulating muscarinic acetylcholine receptors. Its effects on smooth muscle, such as the guinea pig ileum, are primarily mediated through the activation of M3 muscarinic receptors. This leads to a signaling cascade resulting in smooth muscle contraction. The isolated guinea pig ileum preparation is a robust and sensitive in vitro model for quantifying the potency and efficacy of muscarinic agonists and antagonists.

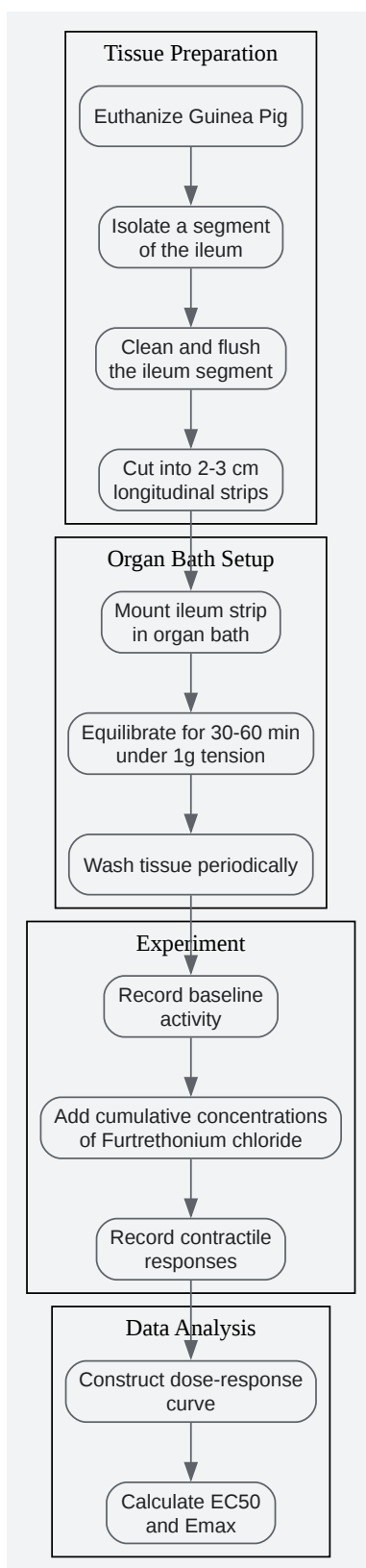
## Mechanism of Action

Furtrethonium, as a muscarinic agonist, mimics the action of acetylcholine on the M3 receptors located on the smooth muscle cells of the guinea pig ileum. The binding of Furtrethonium to the M3 receptor, a Gq protein-coupled receptor, initiates a downstream signaling pathway. This activation of the Gq protein leads to the stimulation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and

diacylglycerol (DAG). IP3 binds to its receptors on the sarcoplasmic reticulum, causing the release of intracellular calcium ( $\text{Ca}^{2+}$ ). The increased cytosolic  $\text{Ca}^{2+}$  concentration, along with the action of DAG in activating protein kinase C (PKC), leads to the phosphorylation of myosin light chains and subsequent contraction of the smooth muscle.

## **Signaling Pathway of Furtrethonium Chloride on Guinea Pig Ileum Smooth Muscle**





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